

(4-Chlorophenyl)triethoxysilane refractive index and density data

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Compound of Interest

Compound Name: (4-Chlorophenyl)triethoxysilane

CAS No.: 21700-74-3

Cat. No.: B1581073

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Technical Whitepaper: Physicochemical Profiling & Optical Utility of **(4-Chlorophenyl)triethoxysilane**

Executive Summary

(4-Chlorophenyl)triethoxysilane is an aromatic organosilane utilized primarily for surface modification and the synthesis of high-refractive-index hybrid materials.^[1] Distinguished by its chlorophenyl moiety, this compound offers a unique balance of optical density and reactivity.^[1] Unlike aliphatic silanes, the aromatic ring contributes to a higher refractive index (

), making it a critical precursor for optical coatings, photovoltaic interface engineering, and organic-inorganic hybrid polymers (ORMOCERS).^[1]

This guide provides validated physicochemical data, a self-verifying surface modification protocol, and a mechanistic visualization of its deposition pathway.^[1]

Physicochemical Data Core

The following data aggregates multiple authoritative sources to establish a baseline for experimental design.

Property	Value	Conditions / Notes
Chemical Name	(4-Chlorophenyl)triethoxysilane	-
CAS Number	21700-74-3	Distinct from diphenyldivinyldisilane
Molecular Formula		-
Molecular Weight	274.82 g/mol	-
Refractive Index ()	1.474	Standard Sodium D-line at 20°C
Density	1.069 g/mL	at 25°C
Boiling Point	82–84 °C	at 0.07 mmHg (Vacuum distillation)
Flash Point	>110 °C	Closed Cup
Hydrolytic Sensitivity	High	Reacts rapidly with moisture to release ethanol

Technical Insight: The refractive index of 1.474 is significantly higher than standard TEOS (Tetraethyl orthosilicate,

).^[1] This elevation is directly attributable to the high molar refractivity of the delocalized π -electrons in the chlorophenyl ring.^[1]

Experimental Protocol: Controlled Surface Silanization

Objective: To create a uniform, high-refractive-index monolayer on a silica substrate (glass or silicon wafer) using **(4-Chlorophenyl)triethoxysilane**.

Scientific Rationale: Direct deposition from neat silane often results in disordered multilayers due to uncontrolled polymerization.^[1] This protocol uses a dilute anhydrous phase system to ensure a self-limiting monolayer formation (SAM), critical for optical precision.^[1]

Reagents & Equipment

- **(4-Chlorophenyl)triethoxysilane** (anhydrous, >97%)[1]
- Toluene (anhydrous, 99.8%)[1]
- Substrate: Borosilicate glass or Silicon wafer
- Cleaning: Piranha solution (3:1) [DANGER: Corrosive/Explosive][1]
- Sonicator and Vacuum Oven

Step-by-Step Methodology

- Surface Activation (The Hydroxyl Anchor):
 - Immerse substrate in Piranha solution for 15 minutes to strip organic contaminants and maximize surface silanol (Si-OH) density.[1]
 - Rinse with deionized water (18.2 MΩ·cm)
 - Rinse with Acetone
 - Rinse with Toluene.[1]
 - Why: Silanes require surface hydroxyls to form covalent siloxane bonds.[1]
- Silane Solution Preparation:
 - In a glovebox or under nitrogen flow, prepare a 1% v/v solution of **(4-Chlorophenyl)triethoxysilane** in anhydrous toluene.
 - Why: Low concentration prevents solution-phase polymerization, favoring surface adsorption.[1]
- Deposition (Self-Assembly):

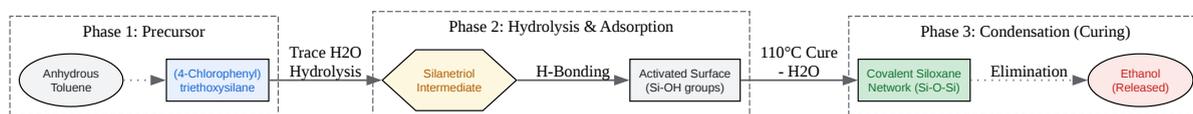
- Immerse the activated substrate into the silane solution.[1]
- Incubate for 4 to 12 hours at room temperature in a sealed vessel.
- Mechanism:[2] The ethoxy groups hydrolyze (trace surface water initiates this) and condense with surface silanols.[1]
- Washing & Curing (The Lock-In):
 - Remove substrate and sonicate in fresh toluene for 5 minutes (2 cycles).
 - Why: Removes physisorbed (non-bonded) silane, leaving only the chemisorbed monolayer.[1]
 - Cure in a vacuum oven at 110°C for 1 hour.
 - Why: Drives the condensation reaction (), making the bond permanent.[1]

Validation (Self-Check)

- Contact Angle: The water contact angle should shift from $<10^\circ$ (clean silica) to $\sim 85\text{--}90^\circ$ (chlorophenyl terminated).[1]
- Ellipsometry: Measure film thickness.[1] A theoretical monolayer should be approximately 0.8–1.2 nm.[1]

Mechanistic Visualization

The following diagram illustrates the transformation from the precursor solution to the final covalently bonded optical interface.



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Figure 1: Reaction pathway for the formation of a chlorophenyl-functionalized siloxane monolayer.

Handling & Safety (E-E-A-T)

- Storage: Must be stored under an inert atmosphere (Nitrogen or Argon).[1] The ethoxy groups are labile; exposure to atmospheric humidity causes polymerization, turning the clear liquid into a cloudy gel (useless for optical applications).[1]
- Hazards:
 - Inhalation: Irritating to respiratory tract.[1][2]
 - Skin/Eye: Causes serious irritation.[1][2] The hydrolysis product, ethanol, is flammable.
 - PPE: Neoprene gloves and chemical splash goggles are mandatory.[1]

References

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Phone: (601) 213-4426

Email: info@benchchem.com